

Essential Safety and Logistics for Handling 4-Ethylcyclohexanol

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Compound of Interest

Compound Name: 4-Ethylcyclohexanol

Cat. No.: B027859

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Ethylcyclohexanol**, including detailed operational and disposal plans to foster a culture of safety and build trust in laboratory chemical handling.

Physical & Chemical Properties and Exposure Limits

Understanding the fundamental properties and occupational exposure limits of **4-Ethylcyclohexanol** is the first step in safe handling. While specific occupational exposure limits for **4-Ethylcyclohexanol** are not established, data for the closely related compound, Cyclohexanol, provides a valuable reference for risk assessment.

Property/Parameter	Value	Reference
Chemical Formula	C ₈ H ₁₆ O	[1][2]
Molecular Weight	128.21 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	[1]
Odor	Mild, sweet odor	[1]
Flash Point	77.78 °C (172.00 °F)	[3]
Solubility	Sparingly soluble in water	[1]
Occupational Exposure Limits (as Cyclohexanol)		
OSHA PEL (8-hour TWA)	50 ppm (200 mg/m ³)	[2][4]
NIOSH REL (10-hour TWA)	50 ppm (200 mg/m ³)	[1][4]
ACGIH TLV (8-hour TWA)	50 ppm	[1][4]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Operational Plan: Step-by-Step Guidance for Safe Handling

A systematic approach is crucial when working with **4-Ethylcyclohexanol**. Follow these procedural steps to minimize risk and ensure a safe operational workflow.

Engineering Controls

- Ventilation: Always handle **4-Ethylcyclohexanol** in a well-ventilated area.[4] A laboratory fume hood is the preferred engineering control to minimize inhalation exposure.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

The selection and proper use of PPE is a critical line of defense.

- **Eye and Face Protection:** Wear chemical splash goggles that provide a tight seal around the eyes.^[1] In situations with a higher risk of splashing, a face shield should be worn in conjunction with goggles.
- **Hand Protection:** Wear chemical-resistant gloves. While specific breakthrough times for **4-Ethylcyclohexanol** are not readily available, gloves made of Nitrile or Neoprene are generally recommended for protection against alcohols and similar organic compounds. Always inspect gloves for any signs of degradation or perforation before use.
- **Skin and Body Protection:** A lab coat or chemical-resistant apron should be worn to protect against skin contact. In cases of potential significant exposure, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** If engineering controls do not maintain exposure below recommended limits, or during spill cleanup, respiratory protection is required. A NIOSH-approved air-purifying respirator with an organic vapor (OV) cartridge is recommended.^[5] For higher concentrations, a powered air-purifying respirator (PAPR) with OV cartridges or a supplied-air respirator may be necessary.^[1]

Handling and Storage

- **Handling:** Avoid direct contact with skin, eyes, and clothing.^[4] Do not breathe vapors or mists. Wash hands thoroughly after handling.
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[4] Keep containers tightly closed when not in use.

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[4]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Clean: Clean the spill area thoroughly with soap and water.

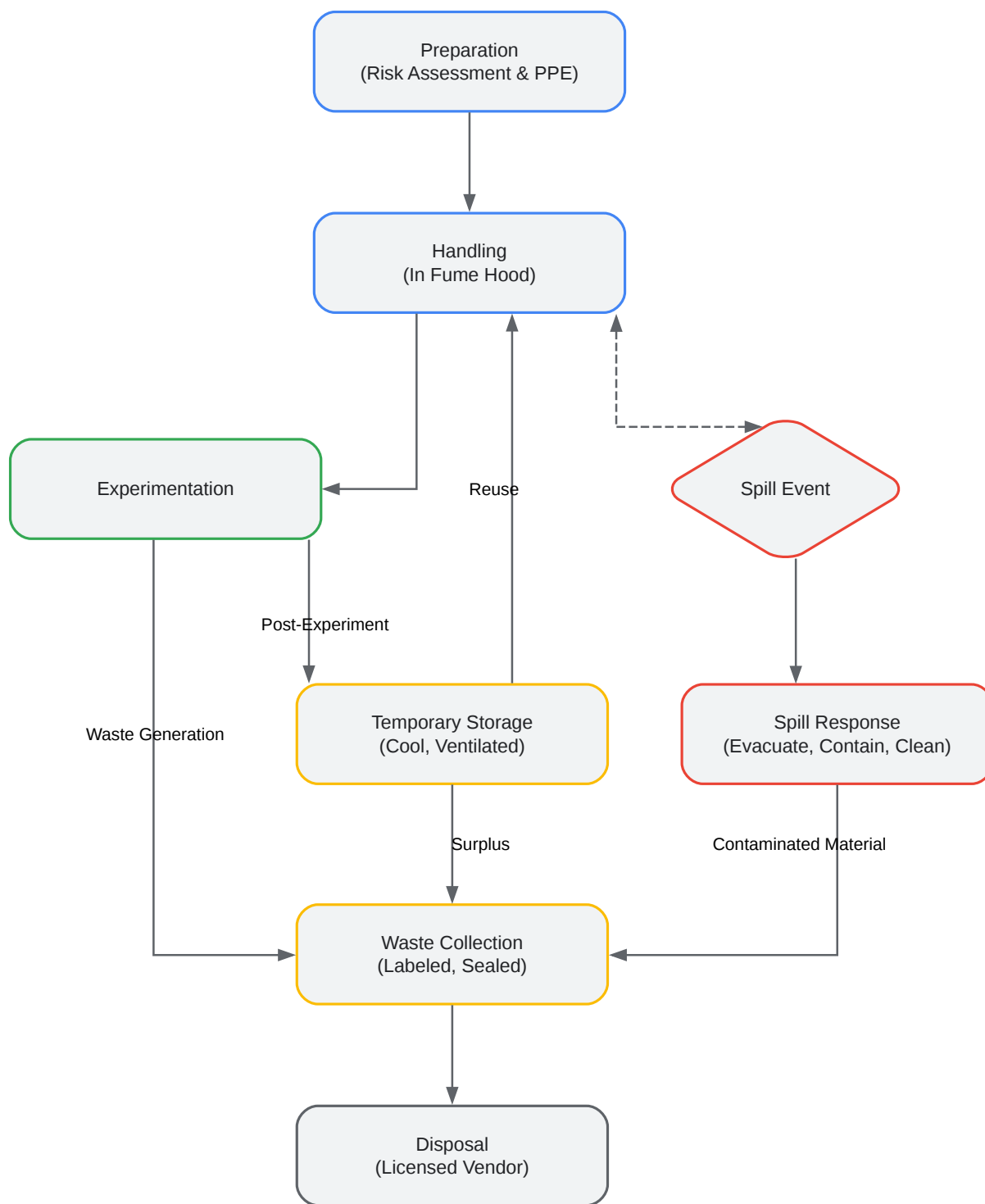
Disposal Plan

Proper disposal of **4-Ethylcyclohexanol** and its contaminated materials is essential to protect the environment.

- Waste Collection: Collect all waste containing **4-Ethylcyclohexanol** in clearly labeled, sealed containers.
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations.
- Licensed Disposal Company: It is recommended to entrust the disposal to a licensed waste disposal company.[4] Do not dispose of down the drain or in the regular trash.

Experimental Workflow Visualization

To further clarify the safe handling process, the following diagram illustrates the logical workflow from preparation to disposal.



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Safe Handling Workflow for **4-Ethylcyclohexanol**.

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